1,11-Undecanediol polymerization catalyst conditions

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Compound Focus: **Undecane-1,11-diol**

CAS No.: 765-04-8

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Known Catalytic Systems for Diol Polymerization

The table below summarizes two catalyst systems identified in the search results that are used for polymerizing diols or converting them into polymers.

Table 1: Catalytic Systems for Diol Polymerization

Catalyst System	Polymerization Type	Typical Conditions	Applicable Diols / Monomers	Key Outcomes / Features
Protic Ionic Salts [1]	Polyether synthesis (step-growth)	Mild conditions; catalyst loadings "significantly lower" than ionic liquids [1].	Substances with at least two hydroxyl groups; direct polymerization of diols [1].	Provides a versatile method for direct synthesis of polyethers from diols under mild conditions [1].

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Catalyst System	Polymerization Type	Typical Conditions	Applicable Diols / Monomers	Key Outcomes / Features
Grubbs' Catalyst (2nd Gen) [2]	Ring-Opening Metathesis Polymerization (ROMP)	~50 ppm catalyst per norbornenyl double bond; reaction initiates below ~72°C; can be complete in 2 minutes at 180°C [2].	Diols first converted to dinorbornenyl-derived monomers (e.g., from 1,5-pentanediol, 1,10-decanediol) [2].	Enables extremely rapid formation of cross-linked thermosets; suitable for rapid fabrication of composites [2].

Experimental Workflow for ROMP of Diol Homologs

While a direct protocol for 1,11-Undecanediol is not available, the following workflow adapts the detailed methodology from a study that successfully polymerized a series of diol homologs (from C2 to C10) via ROMP [2]. This can serve as a template for developing a protocol specific to 1,11-Undecanediol.

The process involves two main stages: first, modifying the diol into a polymerizable monomer, and then conducting the polymerization.

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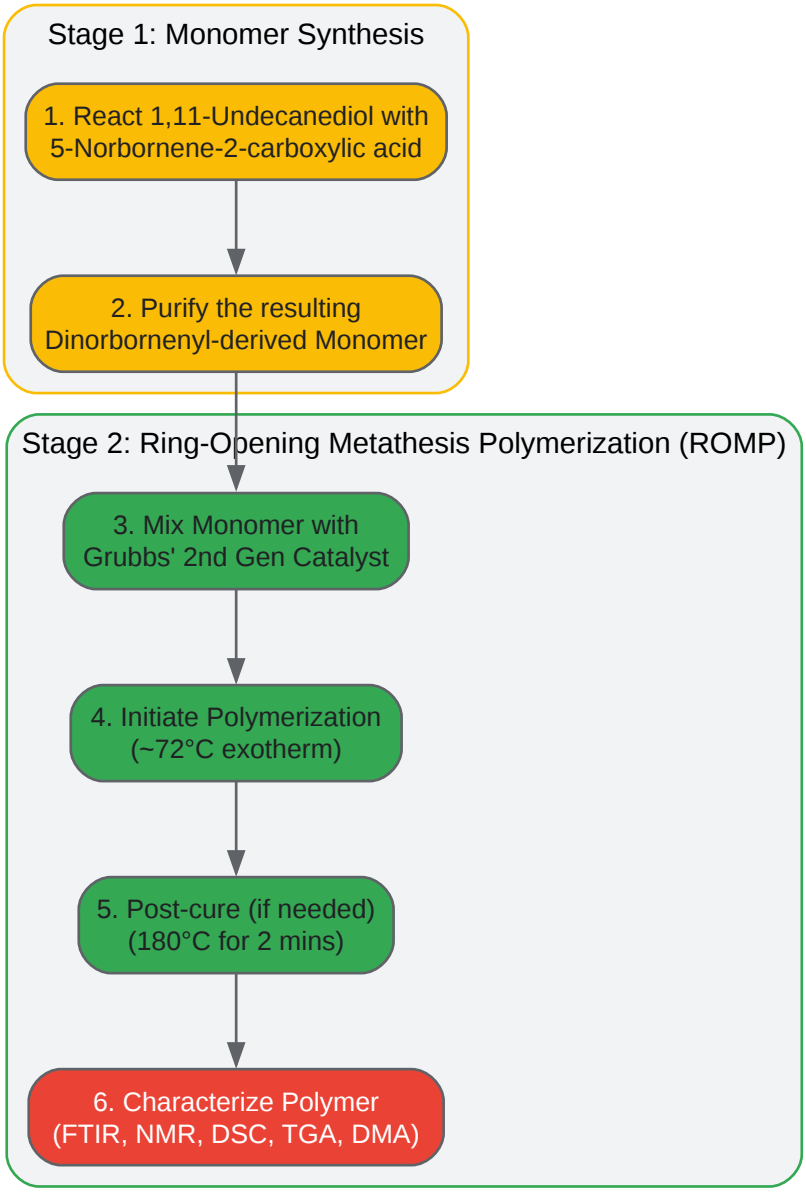

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Detailed Methodology

- **Materials**:
  - **1,11-Undecanediol** (CAS 765-04-8): Available from suppliers like TCI Chemicals (>95.0% purity) [3], Shaanxi Didu New Materials [4], and others.
  - **5-Norbornene-2-carboxylic acid** (≥98%)
  - **Second-generation Grubbs' catalyst** (GC2)
  - **Coupling Reagents & Solvents**: N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDCI, ≥97%), 4-Dimethylaminopyridine (DMAP, ≥99%), Methylene Chloride

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(DCM, ≥99.5%), and others as needed [2].

- **Procedure**:
  - **Monomer Synthesis**: Synthesize the dinorbornenyl-undecanediol monomer by reacting 1,11-Undecanediol with 5-norbornene-2-carboxylic acid using standard esterification conditions (e.g., EDCI/DMAP in DCM) [2]. The target structure is shown below.
  - **Purification & Characterization**: Purify the crude product via methods like column chromatography. Confirm the structure and purity using techniques such as **^{1}H NMR, ^{13}C NMR, and FTIR spectroscopy** [2].
  - **Polymerization**:
    - Prepare a fresh solution of second-generation Grubbs' catalyst in a suitable solvent (e.g., DCM) [2].
    - Add the catalyst solution to the monomer and mix thoroughly. A catalyst loading of **50 ppm per norbornenyl double bond** was used in the referenced study [2].
    - Quickly transfer the mixture to a polytetrafluoroethylene (PTFE) mold.
    - The polymerization is highly exothermic and can initiate at temperatures as low as **72°C**. For complete curing, the study **post-cured the polymer at 180°C for 2 minutes** [2].
- **Composite Fabrication (Optional)**: The resulting resin (monomer + catalyst) can be used with vacuum-assisted resin transfer molding (VARTM) to fabricate composites, for example, with woven flax fiber, followed by curing at 180°C for 2 minutes [2].
- **Polymer Characterization**: Characterize the final thermoset material using:
  - **Thermal Gravimetric Analysis (TGA)** to determine thermal stability.
  - **Differential Scanning Calorimetry (DSC)** to analyze thermal transitions.
  - **Dynamic Mechanical Analysis (DMA)** to measure viscoelastic properties like storage modulus and glass transition temperature [2].

A Promising Alternative Catalytic Pathway

The patent literature describes another general method for polymerizing diols directly into polyethers, which could be highly applicable to 1,11-Undecanediol.

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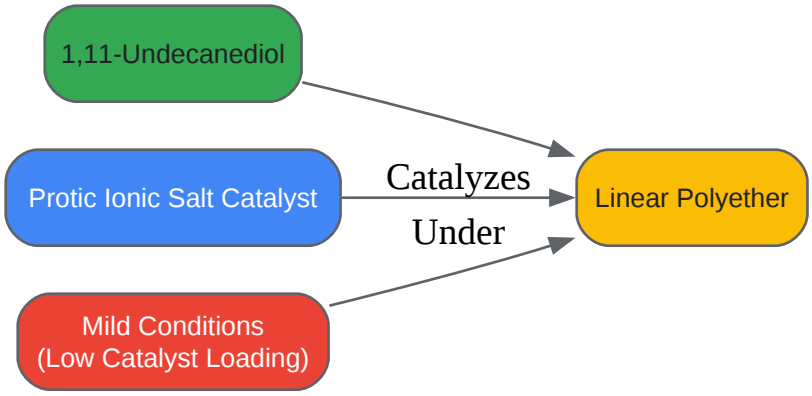

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This method uses a **protic ionic salt** as a catalyst, formed from a Brønsted acid and a Brønsted base. A key advantage is that it operates under **mild conditions** and requires **significantly lower catalyst loadings** compared to traditional systems [1]. This presents a potentially simpler and more sustainable pathway to polyethers from 1,11-Undecanediol.

Recommendations for Protocol Development

Based on the information available, here are steps to establish a robust protocol for polymerizing 1,11-Undecanediol:

- **Define Target Polymer**: First, decide whether the goal is a **cross-linked thermoset** (via the ROMP pathway) or a **linear polyether** (via the protic ionic salt pathway). This will determine the synthetic strategy.
- **Start with the ROMP Workflow**: The ROMP protocol [2] is the most detailed and reproducible starting point. Begin by synthesizing and characterizing the norbornene-functionalized monomer from 1,11-Undecanediol.
- **Optimize Curing Cycle**: While the referenced study used 180°C, you may need to optimize the time and temperature for the C11 diol to achieve the desired conversion and material properties.
- **Explore the Direct Polymerization**: The protic ionic salt method [1] is very promising but less detailed in the public results. It may require further investigation into specific catalyst structures and conditions.

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